

Proper Disposal of BF-844: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BF-844

Cat. No.: B606051

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For researchers, scientists, and drug development professionals handling **BF-844**, ensuring its safe and compliant disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the proper disposal of **BF-844**, minimizing risks and ensuring adherence to safety protocols.

Chemical Identification and Hazard Summary

A thorough understanding of the chemical properties and associated hazards of **BF-844** is fundamental to its safe handling and disposal.

Identifier	Value
Chemical Name	1-(4-chloro-3,5-diphenyl-1H-pyrazolo[3,4-c]pyridazin-1-yl)-2-methylpropan-2-ol
CAS Number	1404506-35-9
Molecular Formula	C21H19ClN4O
Molecular Weight	378.85 g/mol
Appearance	Solid
Solubility	Soluble in DMSO

Hazard Assessment

While the toxicological properties of **BF-844** have not been fully investigated, it is crucial to handle it with care.^[1] Potential routes of exposure include eye contact, inhalation, and ingestion.^[1] Upon thermal decomposition, **BF-844** may emit toxic gases, including carbon monoxide (CO), carbon dioxide (CO₂), hydrochloric acid (HCl), and nitrogen oxides.^[1]

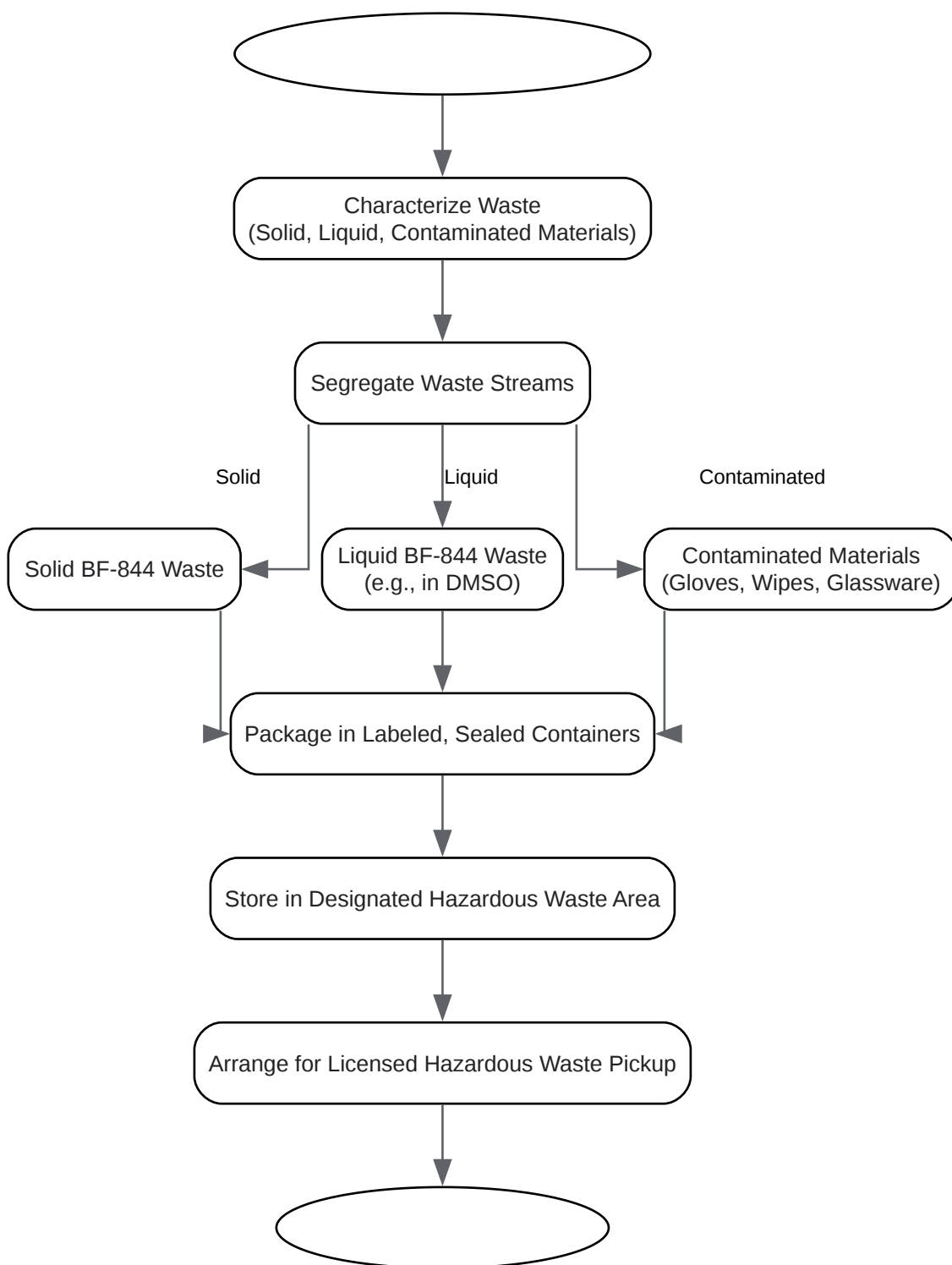
Personal Protective Equipment (PPE)

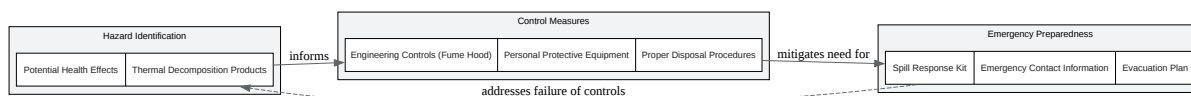
Before initiating any disposal procedures, ensure the following personal protective equipment is worn:

- Eye Protection: Chemical safety glasses.
- Hand Protection: Chemical-resistant gloves.
- Skin and Body Protection: A laboratory coat is required.

Disposal Workflow

The following workflow outlines the necessary steps for the safe disposal of **BF-844** waste.





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References

- 1. axonmedchem.com [axonmedchem.com]
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